

# 2-Methylbutyl acetate-d3 molecular weight and formula

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## Compound of Interest

Compound Name: 2-Methylbutyl acetate-d3

Cat. No.: B12367055

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## In-Depth Technical Guide to 2-Methylbutyl acetate-d3

This technical guide provides comprehensive information on the molecular properties and synthesis of **2-Methylbutyl acetate-d3** for researchers, scientists, and professionals in drug development. This deuterated ester is a valuable tool in various analytical and research applications.

## Core Molecular Data

Stable isotope-labeled compounds like **2-Methylbutyl acetate-d3** are critical as internal standards for mass spectrometry-based quantitative analysis or as tracers in metabolic studies. The introduction of deuterium atoms results in a higher molecular weight compared to the non-deuterated form, allowing for clear differentiation in analytical assays.

For comparative purposes, the molecular properties of both **2-Methylbutyl acetate-d3** and its non-deuterated counterpart are summarized in the table below.

Property	2-Methylbutyl acetate-d3	2-Methylbutyl acetate
Chemical Formula	C <sub>7</sub> H <sub>11</sub> D <sub>3</sub> O <sub>2</sub> <a href="#">[1]</a>	C <sub>7</sub> H <sub>14</sub> O <sub>2</sub> <a href="#">[2]</a>
Molecular Weight	133.20 g/mol <a href="#">[3]</a> <a href="#">[4]</a>	130.18 g/mol <a href="#">[5]</a>
Monoisotopic Mass	133.118209923 Da <a href="#">[4]</a>	130.099379692 Da <a href="#">[6]</a>

## Synthesis Methodology: Fischer Esterification

The synthesis of 2-Methylbutyl acetate is typically achieved through a Fischer esterification reaction. This process involves the acid-catalyzed reaction between an alcohol and a carboxylic acid.[\[3\]](#) For the preparation of **2-Methylbutyl acetate-d3**, a deuterated starting material would be utilized. The general protocol is outlined below.

## Experimental Protocol

Objective: To synthesize **2-Methylbutyl acetate-d3** via Fischer esterification.

Materials:

- 2-Methylbutanol or a deuterated isotopologue
- Acetic acid-d3 (or Acetic acid with deuterated 2-Methylbutanol)
- Concentrated sulfuric acid (catalyst)
- Anhydrous sodium sulfate
- Saturated sodium bicarbonate solution
- Saturated brine solution
- Standard laboratory glassware for reflux and distillation

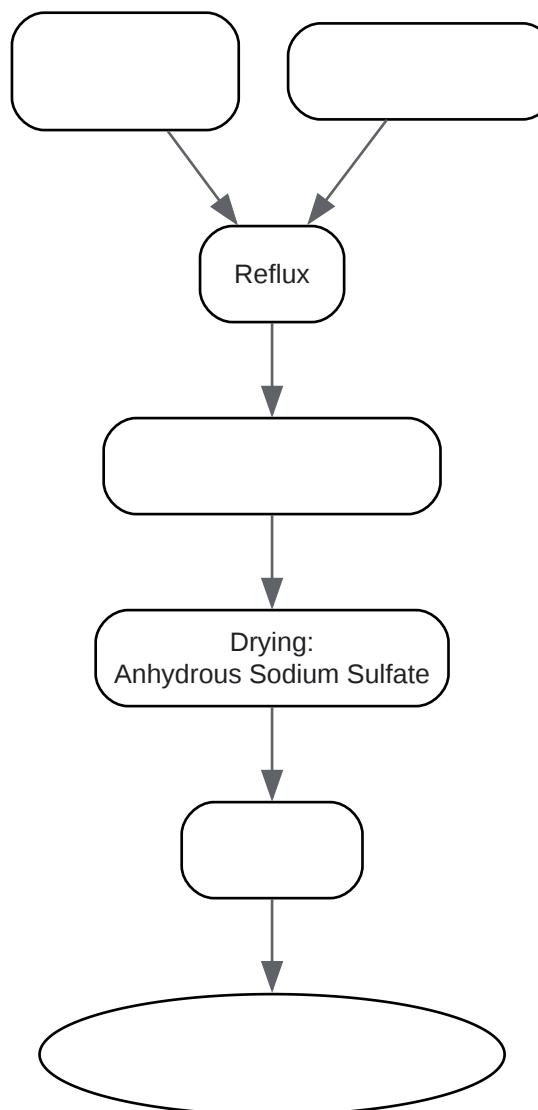
Procedure:

- Reaction Setup: In a round-bottom flask, combine 2-methylbutanol and the deuterated acetic acid.

- Catalyst Addition: Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Reflux: Heat the reaction mixture to reflux for a specified period to drive the esterification to completion.
- Work-up: After cooling, the mixture is washed sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and saturated brine solution.
- Drying: The organic layer is dried over anhydrous sodium sulfate.
- Purification: The final product is purified by distillation to yield **2-Methylbutyl acetate-d3**.

## Logical Workflow of Synthesis

The following diagram illustrates the key steps in the synthesis of **2-Methylbutyl acetate-d3**.



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Caption: Fischer Esterification workflow for **2-Methylbutyl acetate-d3** synthesis.

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## References

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